

4-Bromobenzhydrol: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: **4-Bromobenzhydrol**

Cat. No.: **B041739**

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This guide provides an in-depth technical overview of **4-Bromobenzhydrol** (CAS No. 29334-16-5), designed for researchers, scientists, and professionals in drug development. Moving beyond a standard Material Safety Data Sheet (MSDS), this document synthesizes critical safety information with practical, field-tested insights to ensure both personal safety and experimental integrity.

Section 1: Chemical and Physical Identity

4-Bromobenzhydrol, also known as (4-bromophenyl)(phenyl)methanol, is a halogenated aromatic alcohol.^{[1][2][3][4][5][6]} Its core structure, a diarylmethanol, is a common motif in medicinal chemistry, making this compound a valuable intermediate in the synthesis of various pharmaceutical agents. A thorough understanding of its physical and chemical properties is the foundation of its safe and effective use.

Property	Value	Source
CAS Number	29334-16-5	[1] [2] [4] [5] [6]
Molecular Formula	C ₁₃ H ₁₁ BrO	[1] [2] [4] [6]
Molecular Weight	263.13 g/mol	[1] [2] [4] [6]
Appearance	White to light-colored powder or crystalline solid.	[7] [8]
Melting Point	198-200 °C (lit.)	[7]
Solubility	Soluble in methanol. Partly soluble in water.	[7] [8]
pKa	13.34 ± 0.20 (Predicted)	[8]
Storage Temperature	+5°C or 2-8°C	[4] [6] [8]

Section 2: Hazard Identification and Toxicological Profile

While comprehensive toxicological data for **4-Bromobenzhydrol** is not extensively documented, the hazards can be inferred from its chemical structure and data on similar compounds. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Hazard Statements (Inferred):

- H315: Causes skin irritation.[\[5\]](#)
- H318/H319: Causes serious eye damage/irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)

Routes of Exposure and Effects:

- Inhalation: Inhalation of dust may cause respiratory tract irritation.[\[9\]](#)[\[10\]](#) Symptoms can include coughing and shortness of breath.

- Skin Contact: Causes skin irritation.[5][9][10] Prolonged or repeated contact may lead to dermatitis.
- Eye Contact: Causes serious eye irritation.[5][9][10] Contact can result in redness, pain, and blurred vision.
- Ingestion: Ingestion may cause irritation to the mucous membranes and gastrointestinal tract.[9][10]

Section 3: Safe Handling and Personal Protective Equipment (PPE)

A stringent protocol for personal protective equipment is mandatory when handling **4-Bromobenzhydrol** to mitigate the risks of exposure.

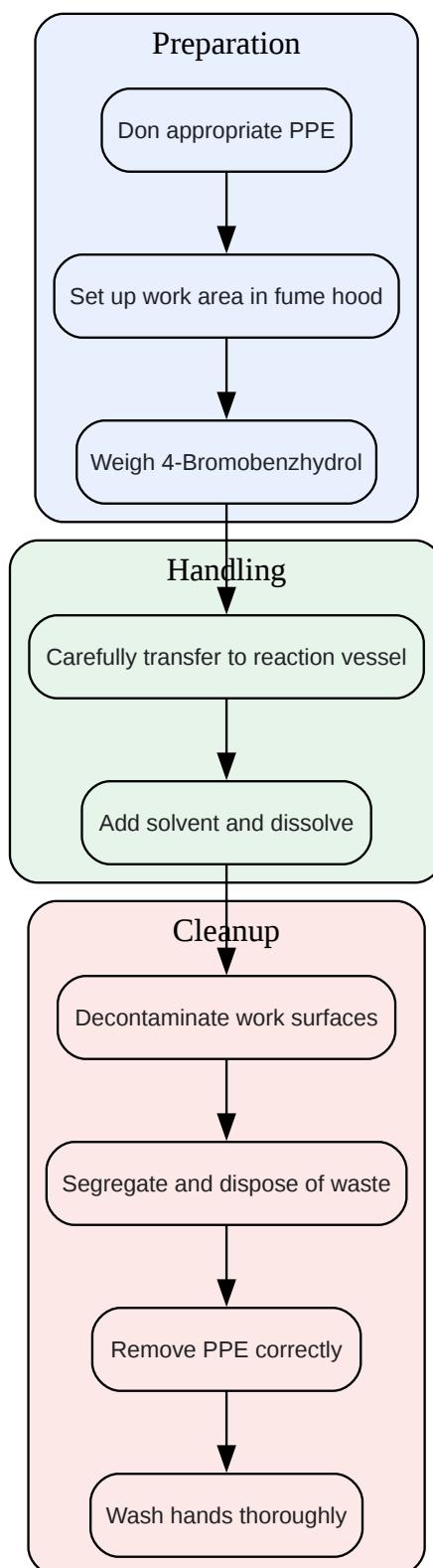
Personal Protective Equipment (PPE) Protocol

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety goggles and face shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over goggles, especially when handling larger quantities or if there is a risk of splashing. [11]
Hands	Double nitrile gloves or neoprene/butyl gloves	For incidental contact, double-layered nitrile gloves are recommended. For direct handling or risk of splash, heavy-duty neoprene or butyl rubber gloves should be worn over nitrile gloves. [11] [12] Gloves must be changed immediately upon contamination. [12]
Body	Chemical-resistant laboratory coat	A fully buttoned, long-sleeved lab coat is required. [12]
Respiratory	NIOSH-approved respirator	A respirator is required when dusts are generated. [13] [14]

Engineering Controls

- Ventilation: Work with **4-Bromobenzhydrol** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[\[9\]](#)[\[15\]](#)
- Eye Wash and Safety Shower: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[\[16\]](#)

Handling Workflow



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Caption: Workflow for handling **4-Bromobenzhydrol**.

Section 4: Emergency Procedures

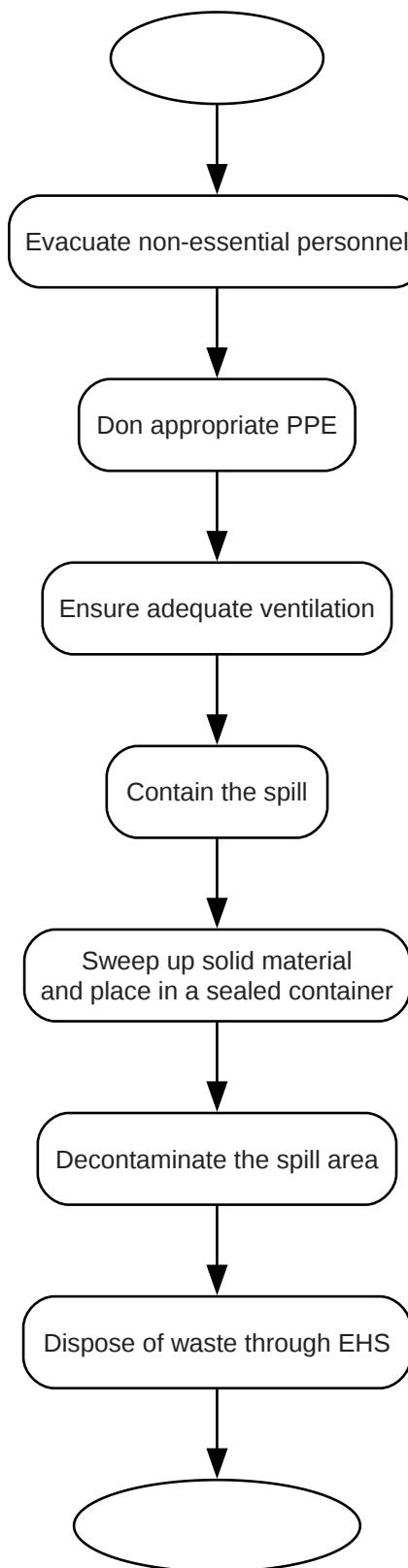
Prompt and correct response to an accidental exposure is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air.[9][13][15][17] If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. [10][18] Seek immediate medical attention.[18]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[16][18][19] Seek medical attention if irritation persists.[18]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[16][18][19] Seek immediate medical attention.[12][18][19]
Ingestion	Do NOT induce vomiting.[10][20] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[10] Never give anything by mouth to an unconscious person.[15][21][22] Seek immediate medical attention.

Accidental Release Measures

In the event of a spill, the primary objectives are to contain the spill, prevent its spread, and protect personnel.

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Caption: Accidental release response workflow.

Cleanup Protocol:

- Evacuate: Evacuate personnel from the immediate area.[23]
- Ventilate: Ensure the area is well-ventilated.[15]
- Contain: Prevent further spread of the material. Do not let the product enter drains.[13][15]
- Absorb/Sweep: Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[15][19]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste through your institution's Environmental Health and Safety (EHS) office.[12]

Section 5: Fire and Explosion Hazard Data

While **4-Bromobenzhydrol** is not highly flammable, it is combustible.

- Flash Point: > 110 °C / > 230 °F.[23]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[15][23]
- Unsuitable Extinguishing Media: Water may be ineffective.[23]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen bromide.[9][23]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[15][23]

Section 6: Stability and Reactivity

A clear understanding of the chemical's stability and reactivity is crucial for safe storage and to prevent hazardous reactions.

- Chemical Stability: Stable under recommended storage conditions.[7] It may be sensitive to light, air, and moisture.[9][10]
- Conditions to Avoid: Incompatible products, excess heat, and exposure to light, air, or moisture.[9]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents. [7][9]
- Hazardous Decomposition Products: Under fire conditions, it may decompose to produce carbon monoxide, carbon dioxide, and hydrogen bromide.[9]

Section 7: Storage and Disposal

Proper storage and disposal are essential for maintaining the integrity of the compound and ensuring the safety of personnel and the environment.

Storage

- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible substances. [10][14] Keep the container tightly closed.[9][10][13] The recommended storage temperature is between 2-8°C.[8]
- Container: Use the original container or a compatible, well-sealed container.

Disposal

- Waste Segregation: All solid waste contaminated with **4-Bromobenzhydrol** (e.g., gloves, weigh boats, paper towels) must be collected in a designated, sealed, and clearly labeled hazardous waste container.[12]
- Disposal Method: All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations for hazardous chemical waste.[12] Do not dispose of it in the sewer system.

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